

# physical characteristics of N,N-Diethyl-2-hydroxyacetamide-d10

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## Compound of Interest

Compound Name: *N,N-Diethyl-2-hydroxyacetamide-d10*

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## Technical Guide: N,N-Diethyl-2-hydroxyacetamide-d10

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical characteristics of **N,N-Diethyl-2-hydroxyacetamide-d10**. Given the limited availability of data for this specific deuterated compound, this guide leverages data from its non-deuterated isotopolog, N,N-Diethyl-2-hydroxyacetamide, to provide reliable estimates. This document is intended to serve as a core resource for professionals in drug development and analytical research.

## Core Physical and Chemical Properties

**N,N-Diethyl-2-hydroxyacetamide-d10** is the deuterated form of N,N-Diethyl-2-hydroxyacetamide, where ten hydrogen atoms have been replaced by deuterium. This isotopic labeling makes it an ideal internal standard for quantitative analysis using mass spectrometry, as it is chemically almost identical to its non-deuterated counterpart but can be distinguished by its higher mass.<sup>[1]</sup>

## Data Summary

The physical properties of deuterated compounds are generally very similar to their non-deuterated analogs. While specific experimental data for **N,N-Diethyl-2-hydroxyacetamide-**

**d10** is scarce, the following table summarizes the available information and provides estimated values based on its non-deuterated form.

Property	Value	Source
Chemical Formula	C <sub>6</sub> D <sub>10</sub> H <sub>3</sub> NO <sub>2</sub>	[2]
Molecular Weight	141.23 g/mol	Calculated
CAS Number	1795786-89-3	N/A
Appearance	Colorless to yellowish liquid	[3]
Melting Point	~23-26 °C	[3]
Boiling Point	~220-225 °C	[3]
Density	~1.009 g/mL at 25 °C	[3]
Solubility	Soluble in water and most organic solvents	[3]

Note: Values for melting point, boiling point, density, and solubility are for the non-deuterated compound N,N-Diethyl-2-hydroxyacetamide and are expected to be very close for the d10 version.

## Experimental Protocols

The following sections describe generalized, standard laboratory protocols for determining key physical characteristics. These methods are broadly applicable for organic compounds like **N,N-Diethyl-2-hydroxyacetamide-d10**.

### Melting Point Determination (Capillary Method)

The melting point is a key indicator of a substance's purity. For pure compounds, the melting range is typically narrow (0.5-1.0°C).[4]

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)

- Capillary tubes (sealed at one end)
- Thermometer
- Mortar and pestle

Procedure:

- **Sample Preparation:** Ensure the sample is dry and finely powdered. If necessary, grind the sample to a fine powder using a mortar and pestle.
- **Capillary Tube Loading:** Pack the powdered sample into a capillary tube to a height of 2-3 mm by tapping the sealed end on a hard surface.
- **Apparatus Setup:** Place the loaded capillary tube into the heating block of the melting point apparatus.
- **Heating:**
  - For an unknown sample, perform a rapid initial heating to determine an approximate melting range.
  - Allow the apparatus to cool, then perform a second, more precise measurement with a fresh sample.
  - Heat the sample at a slow, controlled rate (1-2 °C per minute) as the temperature approaches the expected melting point.
- **Observation and Recording:**
  - Record the temperature at which the first drop of liquid appears (the beginning of the melting range).
  - Record the temperature at which the entire sample has turned into a clear liquid (the end of the melting range).

## Boiling Point Determination (Micro-reflux Method)

This method is suitable for small quantities of liquid samples. The boiling point is the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure.[5][6]

#### Apparatus:

- Small test tube or fusion tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating apparatus (e.g., Thiele tube with heating oil or an aluminum block)
- Rubber band or wire to attach the test tube to the thermometer

#### Procedure:

- Sample Preparation: Add a few milliliters of the liquid sample into the small test tube.
- Capillary Inversion: Place the capillary tube into the test tube with its open end facing down.
- Apparatus Assembly: Attach the test tube to the thermometer, ensuring the sample is aligned with the thermometer bulb.
- Heating:
  - Immerse the assembly in a heating bath (e.g., Thiele tube).
  - Heat the apparatus gently. As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles.
- Observation and Recording:
  - Continue heating until a continuous and rapid stream of bubbles emerges from the capillary tube. This indicates the liquid's vapor pressure has exceeded the external pressure.

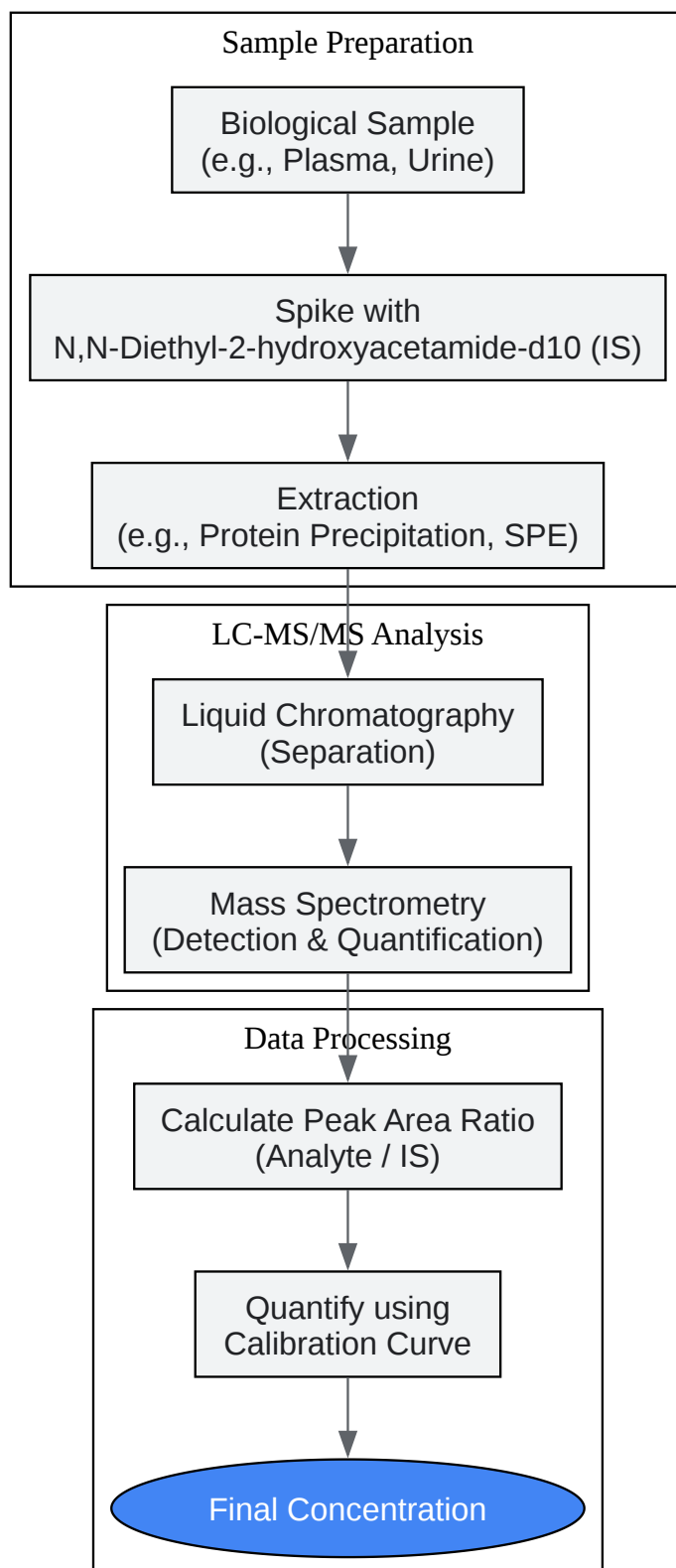
- Stop heating and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the stream of bubbles ceases and the liquid is drawn back into the capillary tube. Record this temperature.

## Application in Quantitative Analysis

The primary application of **N,N-Diethyl-2-hydroxyacetamide-d10** is as an internal standard in quantitative mass spectrometry, particularly in liquid chromatography-mass spectrometry (LC-MS) assays.<sup>[1]</sup> Its utility stems from the fact that it co-elutes with the non-deuterated analyte and exhibits nearly identical ionization behavior, effectively correcting for variations in sample preparation and instrument response.<sup>[1]</sup>

## Workflow for Internal Standard Use

The following diagram illustrates a typical workflow for using a deuterated internal standard in a quantitative LC-MS/MS analysis.



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Caption: Workflow for quantitative analysis using a deuterated internal standard.

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